

Application Notes and Protocols for JXL069 in Alopecia Research

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Compound of Interest

Compound Name: JXL069

Cat. No.: B15574009

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Topic: JXL069 Experimental Protocol for Treating Alopecia in Mice

These application notes provide a detailed overview of the experimental drug **JXL069**, its mechanism of action, and protocols for its use in treating alopecia in murine models. The information is intended for researchers, scientists, and professionals in the field of drug development and hair loss research.

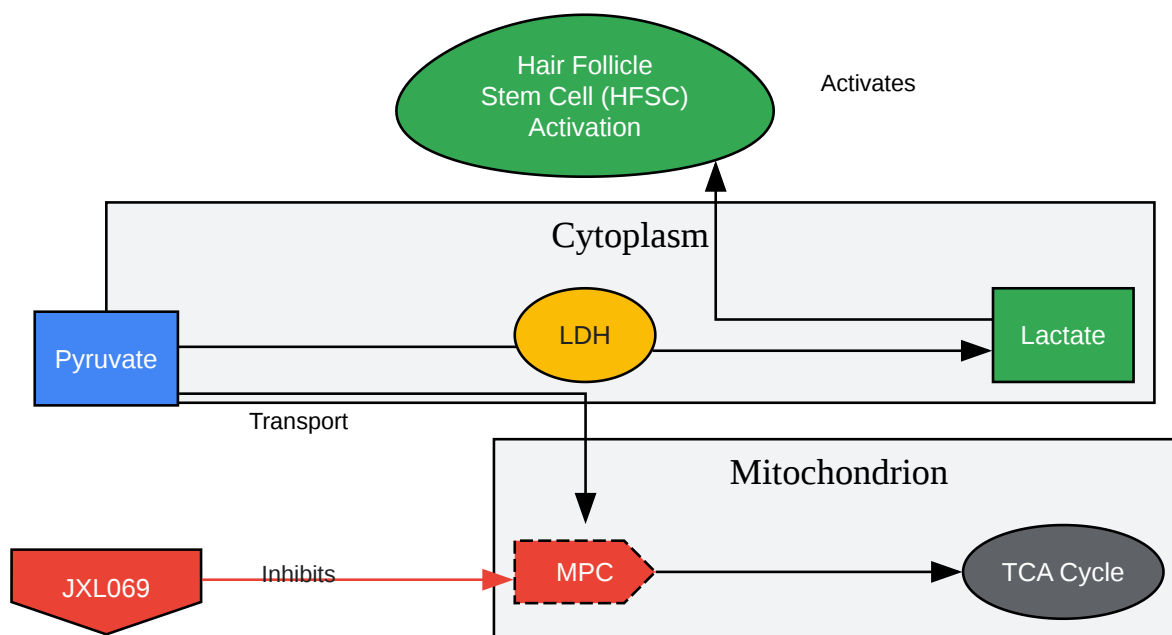
Introduction: JXL069 - A Novel MPC Inhibitor for Hair Growth

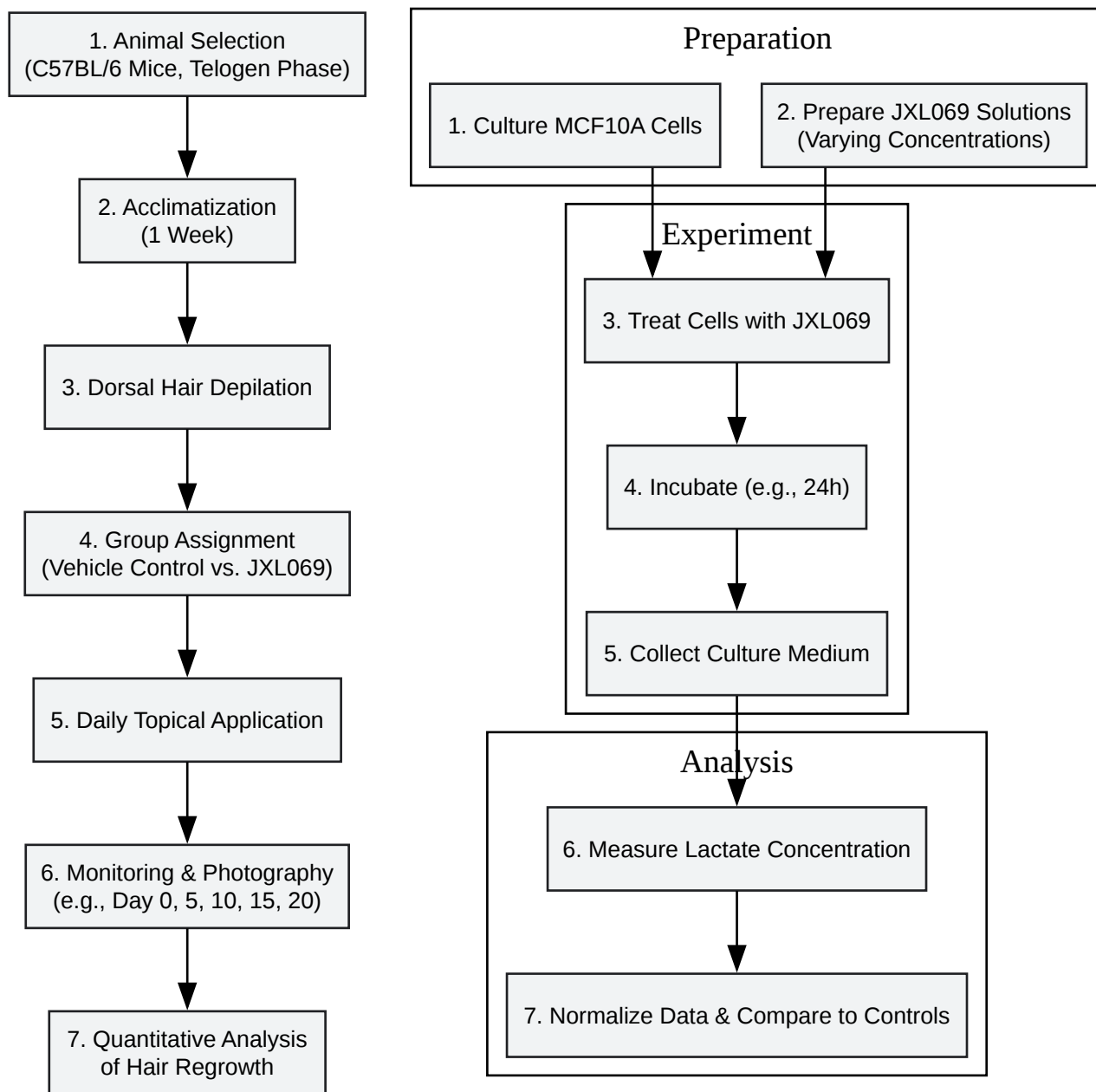
JXL069 is an experimental drug that functions as a potent and selective inhibitor of the Mitochondrial Pyruvate Carrier (MPC).[1] Developed as an analogue of the known MPC inhibitor UK-5099, **JXL069** has demonstrated significant activity in promoting hair growth in animal studies.[2][3][4] The therapeutic strategy is based on the discovery that inhibiting pyruvate's entry into the mitochondria can stimulate hair follicle stem cells (HFSCs), leading to hair regeneration.[3] By blocking the MPC, **JXL069** forces pyruvate to be converted into lactate in the cytoplasm. This metabolic shift is believed to be a key signaling cascade that activates dormant hair follicles and initiates the anagen (growth) phase of the hair cycle.[3]

Mechanism of Action: The JXL069 Signaling Pathway

The primary mechanism of **JXL069** involves the inhibition of the Mitochondrial Pyruvate Carrier (MPC), a protein complex located on the inner mitochondrial membrane responsible for transporting pyruvate from the cytoplasm into the mitochondrial matrix.[3]

- MPC Inhibition: **JXL069** selectively blocks the MPC.[1]
- Metabolic Rewiring: This blockage prevents pyruvate from entering the mitochondria for oxidative phosphorylation. Consequently, cytoplasmic pyruvate is shunted towards an alternative metabolic pathway.[2]
- Lactate Production: The accumulated pyruvate is converted to lactate by the enzyme lactate dehydrogenase (LDH).[3]
- HFSC Activation: Increased lactate levels act as a signal to activate quiescent hair follicle stem cells (HFSCs), prompting them to proliferate and initiate a new hair growth cycle.[3][5]





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